

Technical Deep Dive: 1,4-Dibromoadamantane

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Compound of Interest

Compound Name: 1,4-Dibromoadamantane

CAS No.: 39646-72-5

Cat. No.: B1587367

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Executive Summary & Core Identity

1,4-Dibromoadamantane is a functionalized diamondoid derivative used primarily as a rigid scaffold in polymer chemistry and a lipophilic pharmacophore in medicinal chemistry. Unlike its more common isomer, 1,3-dibromoadamantane (which substitutes at two bridgehead carbons), the 1,4-isomer involves substitution at one bridgehead (C1) and one bridge (C4) carbon. This structural nuance introduces stereochemical complexity (cis/trans isomerism) and significant synthetic challenges due to the lower reactivity of the secondary C4 position compared to the tertiary C1 position.

This guide provides a definitive lookup resource for the CAS numbers, distinguishing between the often-confused isomers, and outlines the technical protocols for synthesis and separation.

1.1 The Identity Matrix: CAS & Physicochemical Lookup

Researchers frequently encounter ambiguity in database lookups due to the existence of multiple dibromo isomers. The table below serves as the primary validation standard.

Compound Name	CAS Number	Molecular Formula	Structure Type	Substitution Pattern
1,4-Dibromoadamantane (Mix)	39646-72-5	C ₁₀ H ₁₄ Br ₂	Mixture	Bridgehead (1) & Bridge (4)
1,4-Dibromoadamantane (cis)	52918-86-2 (Var.) ^{[1][2]}	C ₁₀ H ₁₄ Br ₂	Pure Isomer	Z-isomer (Same face)
1,3-Dibromoadamantane	876-53-9	C ₁₀ H ₁₄ Br ₂	Achiral	Bridgehead (1) & Bridgehead (3)
1-Bromoadamantane	768-90-1	C ₁₀ H ₁₅ Br	Achiral	Bridgehead (1) Only



Critical Note: Commercial supplies of "1,4-Dibromoadamantane" are typically a mixture of cis and trans diastereomers.^[1] The CAS 39646-72-5 is the most reliable identifier for the bulk material used in synthesis. Do not confuse this with 876-53-9 (1,3-isomer), which is thermodynamically favored and cheaper to produce.

Structural Analysis & Stereochemistry

The adamantane cage consists of four tertiary (bridgehead) carbons and six secondary (bridge) carbons.

- 1,3-Substitution: Both bromines are on tertiary carbons. The molecule possesses a plane of symmetry and is achiral.

- 1,4-Substitution: One bromine is on a tertiary carbon (C1), and the second is on a secondary carbon (C4). This creates geometric isomers:
 - Cis (Z): The bromine at C4 is axially oriented relative to the C1 substituent (on the same "face" of the distorted chair).
 - Trans (E): The bromine at C4 is equatorially oriented (opposite face).

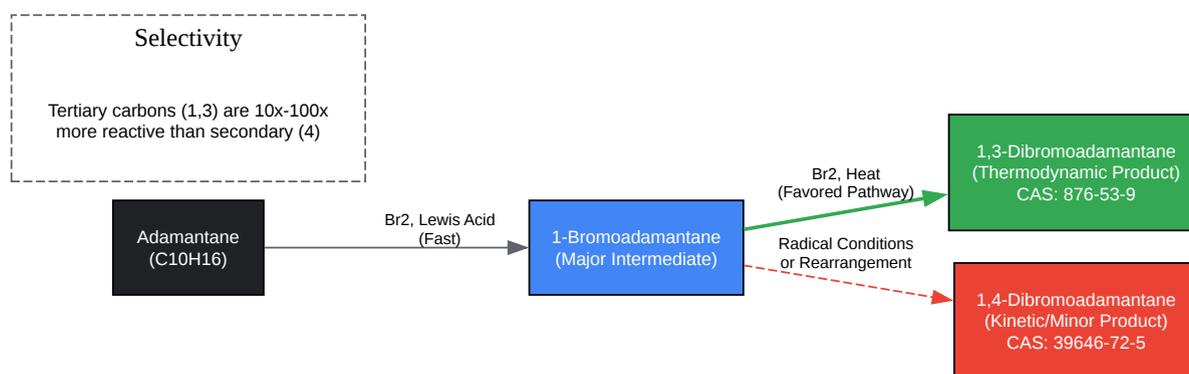
These isomers exhibit distinct NMR shifts and melting points, necessitating high-resolution separation techniques (HPLC or fractional crystallization) for precise medicinal chemistry applications.

Synthetic Pathways & Mechanism

Synthesizing **1,4-dibromoadamantane** is non-trivial because direct bromination of adamantane heavily favors the tertiary bridgehead positions (1, 3, 5, 7) via stable tertiary carbocation intermediates. Accessing the secondary C4 position requires forcing conditions or specific precursors.

3.1 The Regioselectivity Challenge (DOT Visualization)

The following diagram illustrates the divergent pathways of adamantane bromination.



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Figure 1: Reaction pathway showing the thermodynamic preference for 1,3-substitution over 1,4-substitution during direct bromination.

3.2 Experimental Protocol: Isolation from Bromination Mixtures

Since a direct, high-yield synthesis of pure 1,4-isomer is rare in standard literature without specialized precursors (like adamantanone), the most common lab approach involves careful fractionation of crude bromination mixtures.

Reagents:

- Adamantane (99%)[3][4]
- Bromine (Br₂) - Caution: Highly Toxic/Corrosive
- Aluminum Chloride (AlCl₃) or Iron (Fe) catalyst (Lewis Acid)
- Solvent: Carbon Tetrachloride (CCl₄) or Dichloromethane (DCM)

Step-by-Step Workflow:

- Bromination: Dissolve adamantane (10g) in dry solvent. Add Lewis acid catalyst (5 mol%).
- Addition: Dropwise addition of Br₂ (2.2 equiv) at 0°C to control exotherm.
- Reflux: Heat to reflux (60-80°C) for 4–6 hours. Note: Longer times favor the 1,3-isomer.
- Quench: Cool and quench with saturated Sodium Bisulfite (NaHSO₃) to remove excess bromine.
- Extraction: Wash organic layer with water, brine, and dry over MgSO₄.
- Purification (The Critical Step):
 - Concentrate the crude oil.
 - Crystallization: Recrystallize from Methanol/Acetone. The 1,3-isomer typically crystallizes out first (MP: ~112°C).

- Chromatography: The mother liquor is enriched in **1,4-dibromoadamantane**. Subject this residue to silica gel column chromatography (Hexane:DCM gradient). The 1,4-isomer (mixture of cis/trans) elutes after the 1,3-isomer due to slightly higher polarity from the lower symmetry.

Applications in Drug Discovery & Materials

The **1,4-dibromoadamantane** scaffold is valued for its specific geometric constraints.

Application Domain	Function	Mechanism of Action
Antiviral Research	Pharmacophore	The 1,4-substitution allows for "linear" extension of the cage, unlike the "angular" 1,3-substitution, affecting binding pocket fit in viral M2 channels.
Polymer Science	Cross-linker	Used to create rigid backbones in polyimides or MOFs (Metal-Organic Frameworks). The cis/trans ratio affects the polymer's glass transition temperature (Tg).
NMDA Antagonists	Intermediate	Precursor for synthesizing Memantine analogs where spatial orientation of the amine group is critical for channel blocking.

Self-Validating Check: When using **1,4-dibromoadamantane** for cross-linking, always verify the isomer ratio via GC-MS or NMR, as the cis isomer leads to "kinked" polymer chains, while the trans isomer promotes linear packing.

References

- National Center for Biotechnology Information (2025). **1,4-Dibromoadamantane** | C10H14Br2 | CID 4533350. PubChem Compound Summary. Retrieved January 29, 2026,

from [\[Link\]](#)

- Royal Society of Chemistry (2024). A nanoporous organic polymer using 1,3-dibromoadamantane as a crosslinker. RSC Advances. Retrieved January 29, 2026, from [\[Link\]](#)

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Sources

- 1. 52918-86-2 CAS MSDS (1,4-DIBROMOADAMANTANE) Melting Point Boiling Point Density CAS Chemical Properties [\[chemicalbook.com\]](#)
- 2. [chemicalpoint.eu](#) [\[chemicalpoint.eu\]](#)
- 3. [pubs.acs.org](#) [\[pubs.acs.org\]](#)
- 4. 1,3-Dibromoadamantane 99 876-53-9 [\[sigmaaldrich.com\]](#)
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